

2,3,5-Trimethacarb-d3: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,5-Trimethacarb-d3

Cat. No.: B1682547

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2,3,5-Trimethacarb-d3**, a deuterated isotopologue of the carbamate insecticide 2,3,5-Trimethacarb. The information is intended to support researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound. Data has been compiled from various supplier safety data sheets and chemical databases.

Chemical and Physical Properties

2,3,5-Trimethacarb-d3 is a stable isotope-labeled form of 2,3,5-Trimethacarb. The deuteration is typically on the N-methyl group. The physical and chemical properties are largely comparable to the unlabeled compound.

Property	Value	Source
Chemical Formula	C ₁₁ H ₁₂ D ₃ NO ₂	[1][2]
Molecular Weight	196.26 g/mol	[1][2][3]
CAS Number (Unlabeled)	2655-15-4	[1][2]
Appearance	Brown crystalline solid	[4][5]
Solubility	Water: 58 mg/L at 23°C (for unlabeled)	[4][6]
Melting Point	105-114 °C (for unlabeled)	[4][6]
Vapor Pressure	5.1 x 10 ⁻⁵ mm Hg at 25 °C (for unlabeled)	[4]

Toxicological Information

Toxicological data for the deuterated compound is limited. The information provided is primarily for the non-deuterated 2,3,5-Trimethacarb and should be considered relevant for safety assessment. The primary mechanism of toxicity for trimethacarb is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function.[7][8] This inhibition is reversible.[7]

Toxicity Data	Value	Species	Source
Acute Oral LD50	125 mg/kg	Rat	[6]
Acute Dermal LD50	>2 g/kg	Rabbit	[6]
Avian Acute Oral LD50	238 mg/kg	Birds	[7]
Avian Dietary Toxicity	2300 ppm (Mallard Duck), 4500 ppm (Ring-Neck Pheasant), 2000 ppm (Japanese Quail)	Birds	[6]
Freshwater Fish Toxicity	1.0 mg/L (Rainbow Trout - highly toxic), 11.6 mg/L (Bluegill - slightly toxic)	Fish	[6]

Symptoms of Exposure: Acute exposure to cholinesterase inhibitors can lead to a cholinergic crisis, characterized by symptoms such as nausea, vomiting, salivation, sweating, bradycardia, hypotension, and in severe cases, convulsions and respiratory muscle failure.

Hazard Identification and Safety Precautions

Hazard Statements:

- Harmful if swallowed.
- May cause skin irritation.
- May cause serious eye irritation.
- Very toxic to aquatic life with long-lasting effects.[7]

Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.

- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. The recommended shipping temperature is room temperature.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Get medical attention. [9]
Skin Contact	Immediately wash off with soap and plenty of water. If irritation persists, seek medical attention. [9]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Protocols

A detailed experimental protocol specifically for **2,3,5-Trimethacarb-d3** is not readily available in the public domain. However, a general protocol for an acetylcholinesterase inhibition assay, which is the primary mechanism of action for carbamates, is provided below. This can be adapted by researchers for their specific needs.

General Acetylcholinesterase Inhibition Assay (Ellman's Method):

This colorimetric assay measures the activity of acetylcholinesterase. The enzyme hydrolyzes a substrate (acetylthiocholine), and the product (thiocholine) reacts with DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)) to produce a yellow color, which is measured spectrophotometrically.

Materials:

- Acetylcholinesterase (AChE)
- Acetylthiocholine iodide (ATCI)
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB)
- Phosphate buffer (pH 8.0)
- **2,3,5-Trimethacarb-d3** (or other inhibitor)
- 96-well microplate
- Microplate reader

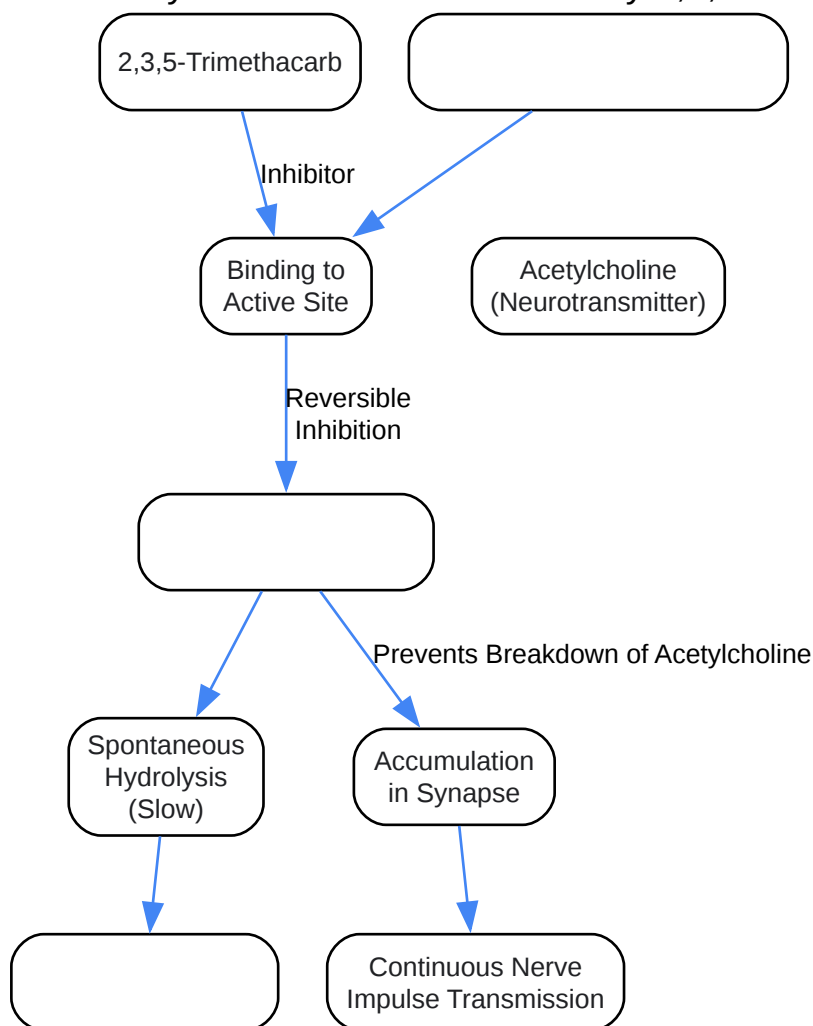
Procedure:

- Prepare solutions of AChE, ATCI, and DTNB in the phosphate buffer.
- Add the buffer, DTNB, and the inhibitor (**2,3,5-Trimethacarb-d3** at various concentrations) to the wells of the microplate.
- Initiate the reaction by adding the AChE solution to the wells.
- Add the substrate (ATCI) to start the enzymatic reaction.
- Measure the absorbance at 412 nm at regular intervals to determine the rate of the reaction.
- The percentage of inhibition is calculated by comparing the reaction rates in the presence and absence of the inhibitor.

Visualizations

The following diagrams illustrate the mechanism of action of 2,3,5-Trimethacarb and a general workflow for safe handling.

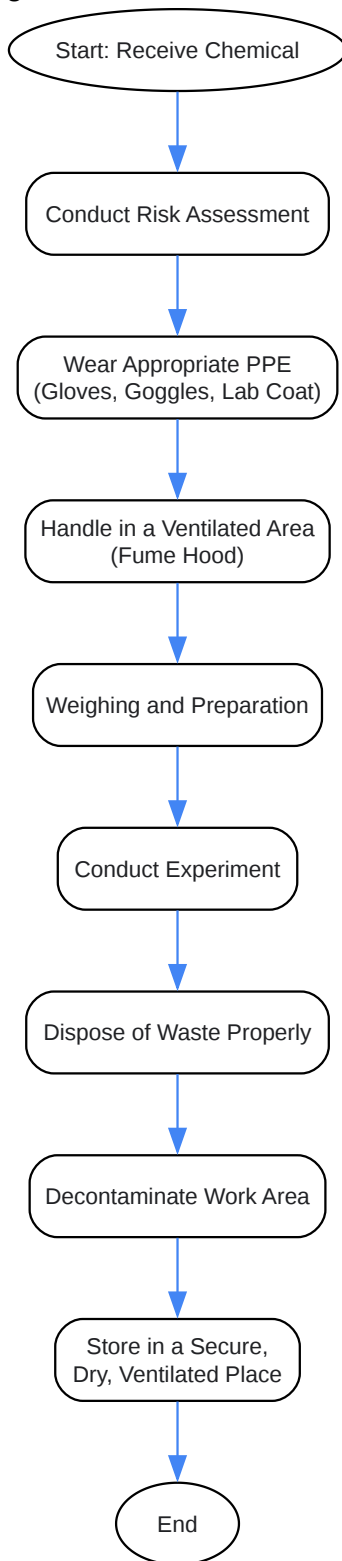
Mechanism of Acetylcholinesterase Inhibition by 2,3,5-Trimethacarb



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Caption: Mechanism of reversible acetylcholinesterase inhibition by 2,3,5-Trimethacarb.

Safe Handling Workflow for 2,3,5-Trimethacarb-d3

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Caption: A general workflow for the safe handling of **2,3,5-Trimethacarb-d3** in a laboratory setting.

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- To cite this document: BenchChem. [2,3,5-Trimethacarb-d3: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682547#2-3-5-trimethacarb-d3-material-safety-data-sheet-msds>]

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